

Essential Safety and Handling Protocols for ARRY-371797

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Compound of Interest

Compound Name: ARRY-371797

Cat. No.: B605591

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **ARRY-371797**, a potent kinase inhibitor. Adherence to these procedures is vital to ensure personnel safety and prevent contamination. Given that even minimal contact with such potent compounds can pose health risks, the use of appropriate personal protective equipment (PPE) is mandatory.^[1]

Personal Protective Equipment (PPE)

A comprehensive hazard assessment is critical in determining the most effective personal protective measures for your specific laboratory conditions.^[1] The following table summarizes the recommended PPE for handling **ARRY-371797**, based on general guidelines for hazardous drugs.^{[2][3][4]}

PPE Component	Specification	Purpose
Gloves	Chemotherapy-tested, powder-free nitrile gloves. Double gloving is required.	Prevents dermal absorption of the compound. The outer glove should be changed immediately upon contamination.
Gown	Disposable, lint-free, solid-front gown made of a material demonstrated to resist permeability by hazardous drugs.[4]	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or aerosols.
Face Shield	Required when there is a risk of splashing.	Provides an additional layer of protection for the face.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form of the compound, especially when there is a risk of aerosolization.[3]	Prevents inhalation of the compound.

Operational Plan for Handling and Disposal

I. Preparation and Handling:

- Designated Area: All handling of **ARRY-371797** should occur in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize exposure.[2]
- PPE Donning: Before entering the designated handling area, all required PPE must be donned in the correct order.
- Weighing and Reconstitution: When weighing the powdered compound or reconstituting it, extreme caution should be taken to avoid generating dust or aerosols.[1] Use a containment

system if available.

- Labeling: All containers with **ARRY-371797** must be clearly labeled with the compound name and hazard symbols.

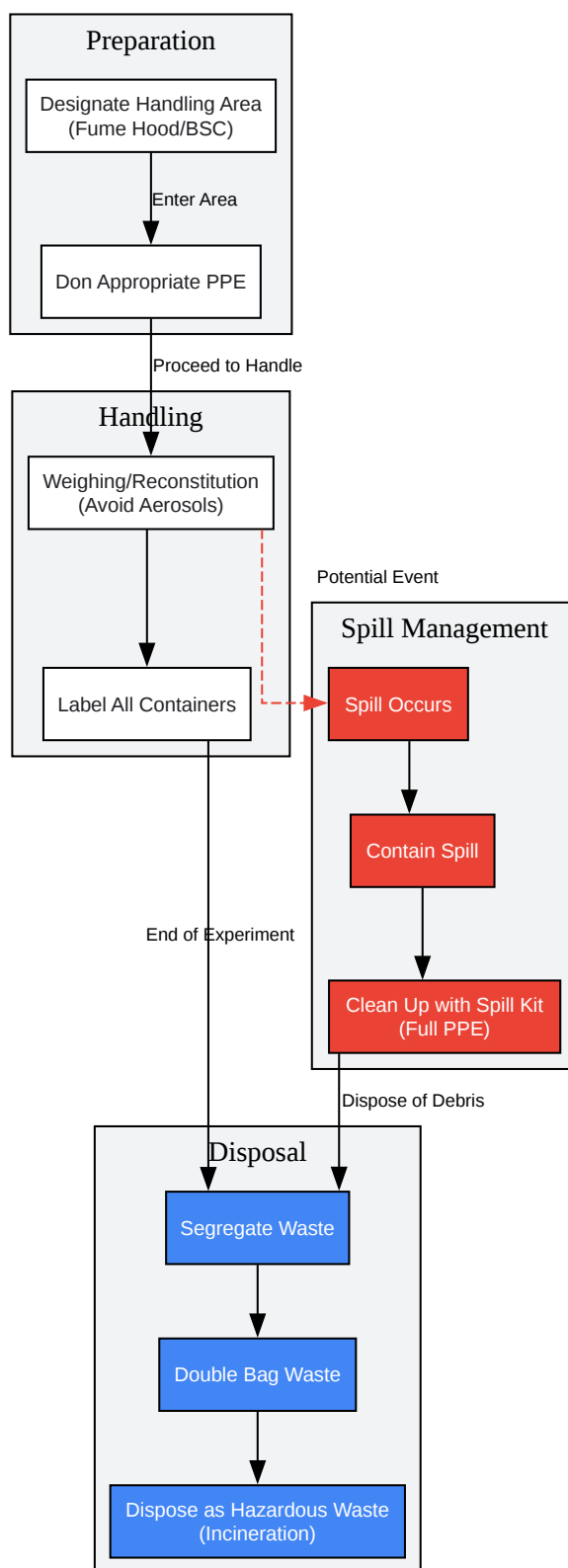
II. Spill Management:

- Spill Kit: A spill kit specifically for hazardous drugs must be readily available in the handling area.[\[2\]](#)
- Containment: In the event of a spill, immediately contain the spill with absorbent materials from the spill kit.
- Cleanup: All personnel involved in the cleanup must wear full PPE, including respiratory protection.[\[2\]](#) Clean the area from the outer edge of the spill towards the center.
- Disposal of Spill Debris: All materials used for cleanup must be disposed of as hazardous waste.

III. Disposal Plan:

- Waste Segregation: All disposable PPE, contaminated labware, and excess compound must be segregated as hazardous waste.[\[3\]](#)
- Waste Containers: Use clearly labeled, leak-proof, and puncture-resistant containers for all **ARRY-371797** waste.
- Double Bagging: All waste should be double-bagged before being removed from the handling area.[\[3\]](#)
- Incineration: The recommended method for the final disposal of hazardous drug waste is incineration by a licensed waste management provider.

Experimental Workflow: Safe Handling and Disposal of ARRY-371797



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Caption: Workflow for the safe handling and disposal of **ARRY-371797**.

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